

# Solvias Josiphos SL-J418-2 technical data sheet PDF

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## Compound of Interest

Compound Name: *Josiphos SL-J418-2*

Cat. No.: *B12059103*

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## Technical Guide: Solvias Josiphos SL-J418-2

Advanced Chiral Ligand for Asymmetric Hydrogenation[1]

### Executive Summary: The Tuned Powerhouse

Solvias **Josiphos SL-J418-2** represents a third-generation evolution of the privileged ferrocenyl-diphosphine ligand class.[1] Unlike the parent Josiphos (SL-J001) which utilizes phenyl and cyclohexyl groups, SL-J418-2 is engineered with electron-rich bis(4-methoxy-3,5-dimethylphenyl) and sterically demanding di(3,5-xylyl) phosphine moieties.[1]

This precise electronic and steric tuning makes SL-J418-2 a critical tool for drug development professionals facing "difficult" substrates—specifically sterically hindered imines, tetrasubstituted alkenes, and functionalized ketones where standard ligands fail to induce high enantioselectivity.[1]

### Chemical Identity & Physical Properties

Systematic Name: (S)-1-[(R)-2-[Bis(4-methoxy-3,5-dimethylphenyl)phosphino]ferrocenyl]ethyldi(3,5-xylyl)phosphine[1][2]

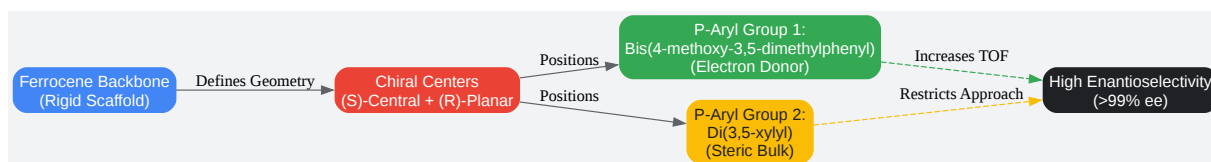
Property	Specification
Catalog Number	SL-J418-2
CAS Number	849924-48-7
Molecular Formula	C <sub>46</sub> H <sub>52</sub> FeO <sub>2</sub> P <sub>2</sub>
Molecular Weight	754.70 g/mol
Chirality	(S)-CH(Me)- side chain / (R)-planar ferrocene
Appearance	Orange to dark orange powder
Solubility	Soluble in THF, Toluene, DCM; Insoluble in Alcohols/Water
Air Sensitivity	Sensitive (Oxidizes in solution); Store under Argon/Nitrogen

## Structural Mechanics: The "Piggyback" Effect

The efficacy of SL-J418-2 stems from the unique interplay between its chiral centers and its substituents.<sup>[1]</sup> The ferrocene backbone provides a rigid scaffold, while the secondary phosphine arm "piggybacks" on the primary phosphine, creating a highly asymmetric chiral pocket.<sup>[1]</sup>

### Mechanistic Logic<sup>[1]</sup>

- **Electronic Tuning:** The 4-methoxy-3,5-dimethylphenyl groups on the ferrocene phosphorus are strongly electron-donating.<sup>[1]</sup> This increases the electron density on the metal center (Rh/Ir), facilitating oxidative addition steps in the catalytic cycle.<sup>[1]</sup>
- **Steric Bulk:** The 3,5-xylyl groups on the side-chain phosphorus create a "wall" that restricts substrate approach, forcing a specific quadrant alignment that dictates enantioselection.<sup>[1]</sup>



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Figure 1: Structural logic of SL-J418-2 showing how substituent tuning drives catalytic performance.

## Application Scope

SL-J418-2 is primarily deployed in Asymmetric Hydrogenation.[1]

### A. Rhodium-Catalyzed Hydrogenation (C=C)[1][3]

- Target: Dehydroamino acids, Itaconates, Enamides.[1]
- Advantage: The electron-rich nature of SL-J418-2 stabilizes high-oxidation state intermediates, often allowing for lower catalyst loadings (S/C > 1000).[1]

### B. Iridium-Catalyzed Hydrogenation (C=N)[1]

- Target: N-aryl imines (e.g., Metolachlor intermediates).[1]
- Advantage: The ligand prevents catalyst deactivation by forming a robust chelate, essential for the hydrogenation of hindered imines.[1]

## Experimental Protocol: Asymmetric Hydrogenation

Context: This protocol describes the hydrogenation of a standard substrate (e.g., Methyl acetamidoacrylate) using SL-J418-2 and a Rhodium precursor.[1]

### Reagents

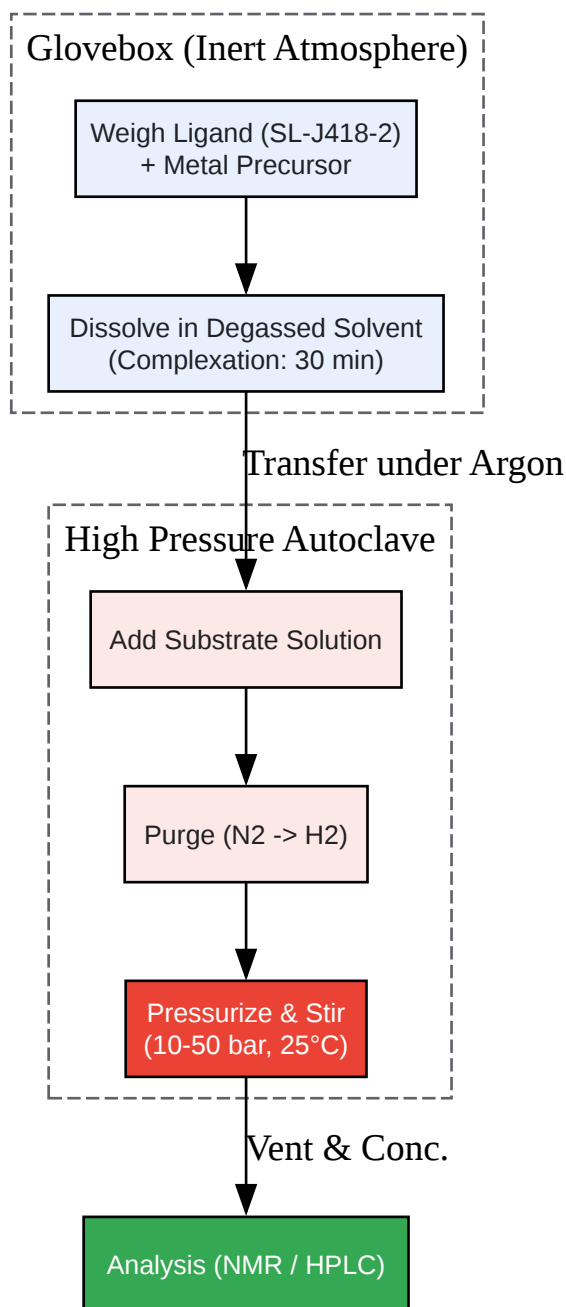
- Ligand: Solvias **Josiphos SL-J418-2** (1.1 eq relative to Metal).[1]

- Precursor:  $[\text{Rh}(\text{COD})_2]\text{BF}_4$  or  $[\text{Rh}(\text{NBD})_2]\text{BF}_4$ .[\[1\]](#)
- Solvent: Degassed Methanol or Toluene (Anhydrous).[\[1\]](#)
- Gas: Hydrogen ( $\text{H}_2$ ), 5–50 bar.[\[1\]](#)

## Step-by-Step Methodology

- Catalyst Preparation (In-Situ):
  - In a glovebox ( $\text{N}_2$  atmosphere), weigh  $[\text{Rh}(\text{COD})_2]\text{BF}_4$  (0.01 mmol) and SL-J418-2 (0.011 mmol) into a glass vial.
  - Add 2 mL of degassed methanol.[\[1\]](#)
  - Stir for 15–30 minutes until a clear orange/red solution forms (Complexation complete).
- Substrate Loading:
  - Dissolve the substrate (1.0 mmol, S/C = 100) in 3 mL of degassed methanol.
  - Transfer the substrate solution to the autoclave vessel.[\[1\]](#)
  - Add the catalyst solution via syringe/cannula.[\[1\]](#)
- Hydrogenation:
  - Seal the autoclave and purge 3x with Nitrogen (5 bar) and 3x with Hydrogen (5 bar).
  - Pressurize to target pressure (e.g., 10 bar).[\[1\]](#)
  - Stir vigorously (1000 rpm) at Room Temperature (25°C).
  - Note: Reaction time varies (1–20 hours).[\[1\]](#) Monitor  $\text{H}_2$  uptake if possible.
- Work-up & Analysis:
  - Vent  $\text{H}_2$  carefully.[\[1\]](#)

- Concentrate the solvent.[1]
- Analyze conversion via  $^1\text{H-NMR}$  and enantiomeric excess (ee) via Chiral HPLC/GC.



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Figure 2: Operational workflow for Rh-catalyzed asymmetric hydrogenation.

## Handling, Stability & Safety

Trustworthiness: The most common failure mode with Josiphos ligands is oxidation.[1] The phosphine centers are electron-rich and will oxidize rapidly in air, destroying catalytic activity.[1]

- Storage: Keep tightly sealed at 2–8°C. Long-term storage should be in a glovebox or under Schlenk conditions.
- Solution Stability: Solutions of SL-J418-2 in degassed solvents are stable for days if strictly excluded from oxygen.[1]
- Safety: Treat as a chemical irritant.[1] Wear standard PPE (gloves, goggles, lab coat).[1] Consult the SDS before use.

## References

- Solvias AG.Ligands and Catalysts Catalogue. Retrieved from Solvias.com.[1][4] [\[Link\]](#)
- Blaser, H. U., et al. (2002).[1][4] "Solvias Josiphos Ligands: From Discovery to Technical Applications." Topics in Catalysis. [\[Link\]](#)[1][4]
- Togni, A., et al. (1994).[1] "A Novel Class of Ferrocenyl-Aryl-Diphosphines." Journal of the American Chemical Society. [\[Link\]](#)[1]

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## Sources

- 1. [solvias.com](https://www.solvias.com) [[solvias.com](https://www.solvias.com)]
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